

Unveiling the Natural Origins of Sophoraflavanone I: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sophoraflavanone I*

Cat. No.: B15624020

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the natural source, isolation, and biosynthetic origins of **Sophoraflavanone I**, a complex prenylated flavonostilbene. The information is tailored for professionals in research and drug development, with a focus on quantitative data, detailed experimental protocols, and visual representations of key processes.

Primary Natural Source of Sophoraflavanone I

Sophoraflavanone I is a rare natural compound that has been isolated from the seeds of *Sophora moorcroftiana*, a plant belonging to the Leguminosae family. The initial isolation and characterization of **Sophoraflavanone I**, along with the related compounds Sophoraflavanones H and J, were reported by Shirataki et al. in 1991. This plant is an endemic shrub found in Tibet, China, and has been used in traditional medicine. While other species of the *Sophora* genus, such as *Sophora flavescens* and *Sophora alopecuroides*, are rich sources of other prenylated flavonoids, **Sophoraflavanone I** has, to date, been specifically identified from *Sophora moorcroftiana*.

Physicochemical and Quantitative Data

Quantitative data regarding the yield of **Sophoraflavanone I** from *Sophora moorcroftiana* is not extensively reported in publicly available literature. However, its fundamental physicochemical properties have been characterized.

Property	Data	Reference
Molecular Formula	C ₃₉ H ₃₈ O ₉	BOC Sciences
Molecular Weight	650.72 g/mol	BOC Sciences
CAS Number	136997-69-8	BOC Sciences
Appearance	Yellow powder	BOC Sciences
Purity	96.5% (as commercially available)	BOC Sciences

Experimental Protocols

While the full text of the original 1991 publication by Shirataki et al. detailing the precise isolation protocol for **Sophoraflavanone I** is not widely accessible, a generalized methodology for the extraction and purification of flavonoids from Sophora species can be described. This protocol is representative of the techniques commonly employed for the isolation of such compounds.

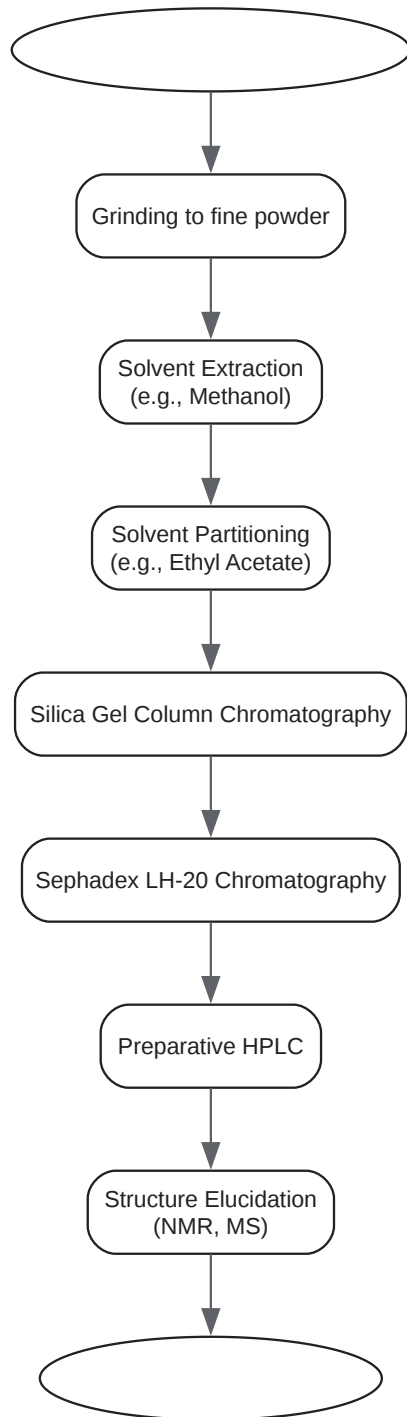
General Isolation and Purification Protocol for Flavonoids from Sophora sp.

- **Plant Material Collection and Preparation:** The seeds of *Sophora moorcroftiana* are collected, dried, and ground into a fine powder to increase the surface area for efficient extraction.
- **Extraction:** The powdered plant material is subjected to solvent extraction, typically using a non-polar solvent like n-hexane to remove lipids, followed by extraction with a more polar solvent such as methanol or ethanol to extract the flavonoids. This process is often carried out at room temperature over several days or accelerated using techniques like Soxhlet extraction.
- **Fractionation:** The crude methanol or ethanol extract is then concentrated under reduced pressure to yield a residue. This residue is suspended in water and sequentially partitioned with solvents of increasing polarity, such as chloroform, ethyl acetate, and n-butanol.

Flavonoids, including **Sophoraflavanone I**, are typically enriched in the ethyl acetate fraction.

- Chromatographic Separation: The enriched fraction is subjected to multiple rounds of column chromatography for further separation.
 - Silica Gel Column Chromatography: The ethyl acetate fraction is loaded onto a silica gel column and eluted with a gradient of solvents, commonly a mixture of n-hexane and ethyl acetate, with increasing polarity. Fractions are collected and monitored by thin-layer chromatography (TLC).
 - Sephadex LH-20 Column Chromatography: Fractions containing the target compounds are further purified on a Sephadex LH-20 column using a solvent system like methanol to separate compounds based on their molecular size and polarity.
 - Preparative High-Performance Liquid Chromatography (HPLC): Final purification to obtain highly pure **Sophoraflavanone I** is achieved using preparative HPLC with a suitable column (e.g., C18) and a mobile phase, often a mixture of methanol and water or acetonitrile and water.
- Structure Elucidation: The structure of the purified **Sophoraflavanone I** is determined using a combination of spectroscopic techniques, including:
 - Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments are used to elucidate the detailed chemical structure and stereochemistry of the molecule.

General Experimental Workflow for Sophoraflavanone I Isolation



[Click to download full resolution via product page](#)

Generalized workflow for the isolation of **Sophoraflavanone I**.

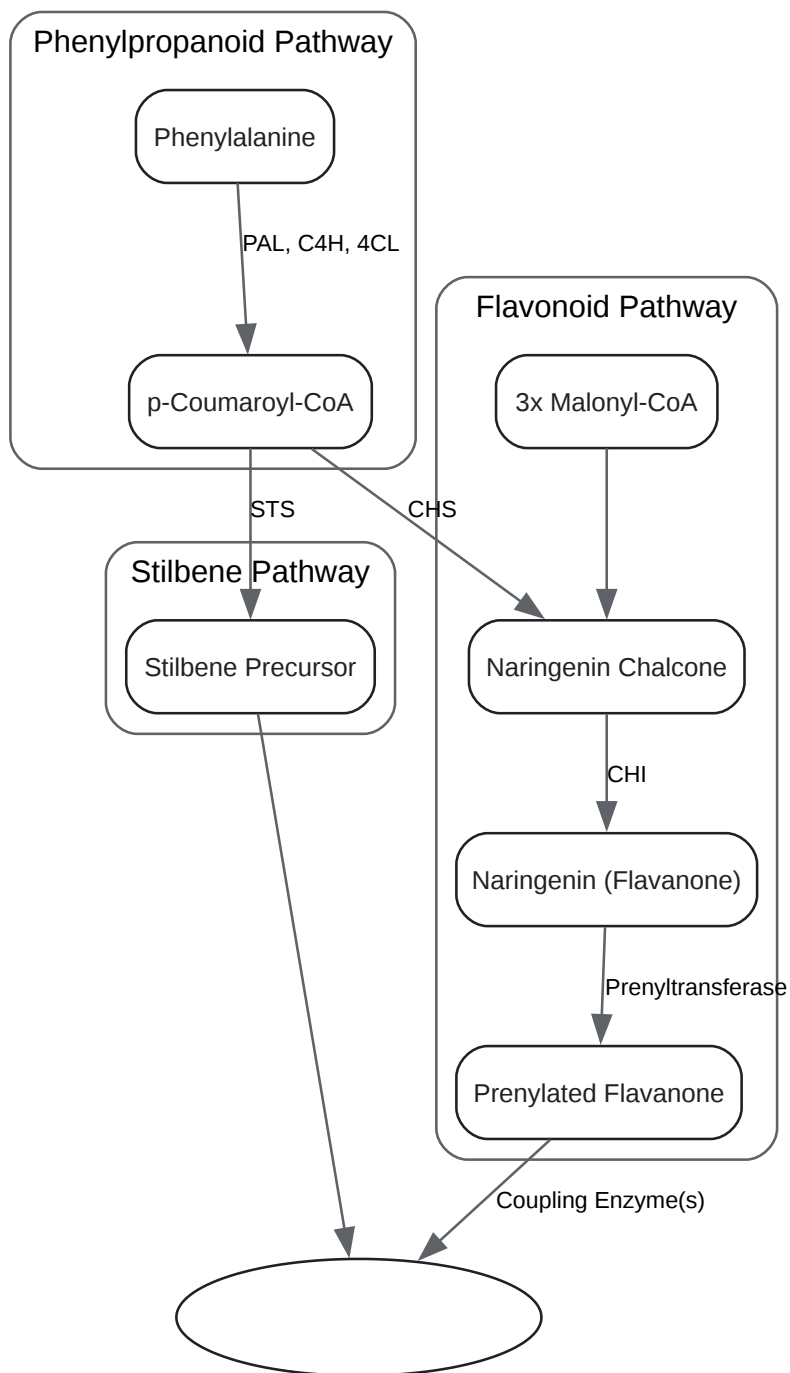
Biosynthetic Pathway

The specific biosynthetic pathway of **Sophoraflavanone I** in *Sophora moorcroftiana* has not been fully elucidated. However, a plausible pathway can be hypothesized based on the known general biosynthesis of flavonoids and prenylated compounds in plants. The pathway starts from the general phenylpropanoid pathway, leading to the formation of a chalcone scaffold, which is then cyclized to a flavanone. The flavanone core is subsequently modified by prenylation and potentially coupled with a stilbene moiety.

The key steps likely involve:

- **Phenylpropanoid Pathway:** Synthesis of p-coumaroyl-CoA from phenylalanine.
- **Flavonoid Biosynthesis:** Condensation of p-coumaroyl-CoA with three molecules of malonyl-CoA by chalcone synthase (CHS) to form naringenin chalcone, followed by cyclization by chalcone isomerase (CHI) to form naringenin (a flavanone).
- **Prenylation:** Attachment of a prenyl group (derived from the mevalonate or MEP/DOXP pathway) to the flavonoid backbone by a prenyltransferase enzyme.
- **Formation of Stilbene Moiety:** The stilbene portion of the molecule is also derived from the phenylpropanoid pathway, likely through the action of stilbene synthase (STS).
- **Coupling:** A key, yet uncharacterized, enzymatic step would involve the coupling of the prenylated flavanone with the stilbene unit to form the final flavonostilbene structure of **Sophoraflavanone I**.

Hypothesized Biosynthetic Pathway of a Flavonostilbene

[Click to download full resolution via product page](#)

A plausible biosynthetic pathway for a flavonostilbene like **Sophoraflavanone I**.

Conclusion

Sophoraflavanone I is a structurally complex and rare prenylated flavonostilbene with its only confirmed natural source to date being the seeds of *Sophora moorcroftiana*. While a general understanding of its isolation and a hypothesized biosynthetic pathway exists, further research is required for a more detailed elucidation. Specifically, the full characterization of the enzymes involved in its biosynthesis, particularly the coupling of the flavanone and stilbene moieties, would be of significant scientific interest. Additionally, quantitative studies to determine the yield of **Sophoraflavanone I** from its natural source and exploration of other *Sophora* species for its presence could provide valuable insights for its potential future applications in drug development.

- To cite this document: BenchChem. [Unveiling the Natural Origins of Sophoraflavanone I: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15624020#what-is-the-natural-source-of-sophoraflavanone-i\]](https://www.benchchem.com/product/b15624020#what-is-the-natural-source-of-sophoraflavanone-i)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

